

Proper Disposal of 2-Methylaziridine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylaziridine

Cat. No.: B133172

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For immediate reference, **2-Methylaziridine** is classified as a hazardous substance and requires specialized disposal procedures. It is designated under EPA waste numbers D001 for ignitability and P067 as an acute hazardous waste.^{[1][2]} All disposal activities must comply with local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper handling and disposal of **2-Methylaziridine**, also known as Propyleneimine. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination.

Key Regulatory and Safety Data

Proper disposal of **2-Methylaziridine** is governed by its specific chemical properties and regulatory classifications. The following table summarizes key data for quick reference.

Parameter	Value	Source
EPA Hazardous Waste Number	D001 (Ignitability)	[1]
P067 (Acute Hazardous Waste)	[1][2]	
Flash Point	-4°C (25°F)	[2][3]
Boiling Point	66°C	[3]
Primary Hazards	Highly flammable, toxic by ingestion, inhalation, and skin contact, corrosive, and a potential carcinogen.	[1][2]

Standard Disposal Protocol

The recommended method for the disposal of **2-Methylaziridine** is controlled incineration.[2][3] This process should be carried out in a licensed and approved waste disposal facility equipped with a scrubber or thermal unit to mitigate the emission of nitrogen oxides.[2][3]

Step-by-Step Disposal Procedure:

- Container Management:
 - Do not mix **2-Methylaziridine** with other waste.
 - Keep the chemical in its original, properly labeled container.
 - Ensure the container is tightly closed and stored in a cool, dry, and well-ventilated area away from heat and ignition sources.[4]
- Waste Collection:
 - Segregate **2-Methylaziridine** waste from other laboratory waste streams.
 - Handle uncleaned containers with the same precautions as the product itself.

- Engage a Licensed Waste Disposal Service:
 - Contact a certified hazardous waste disposal company to arrange for pickup and transport.
 - Provide the Safety Data Sheet (SDS) to the disposal company to ensure they are aware of the material's hazards.
- Documentation:
 - Maintain detailed records of the amount of **2-Methylaziridine** disposed of and the date of disposal, in accordance with institutional and regulatory requirements.

Emergency Spill Procedures

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and further contamination.

For Small Spills (< 1 Liter):

- Alert Personnel: Immediately alert others in the vicinity.
- Ensure Ventilation: Work under a fume hood and ensure the area is well-ventilated.[5]
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames.[1]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, eye protection, a lab coat, and respiratory protection.[4]
- Containment: Confine the spill using an absorbent material such as vermiculite, sand, or earth.[1]
- Collection: Use spark-free tools to collect the absorbed material.[1]
- Packaging: Place the contaminated absorbent material into a clearly labeled, sealable container for hazardous waste. Double bag the waste in clear plastic bags.[5]
- Decontamination: Clean the spill area thoroughly.

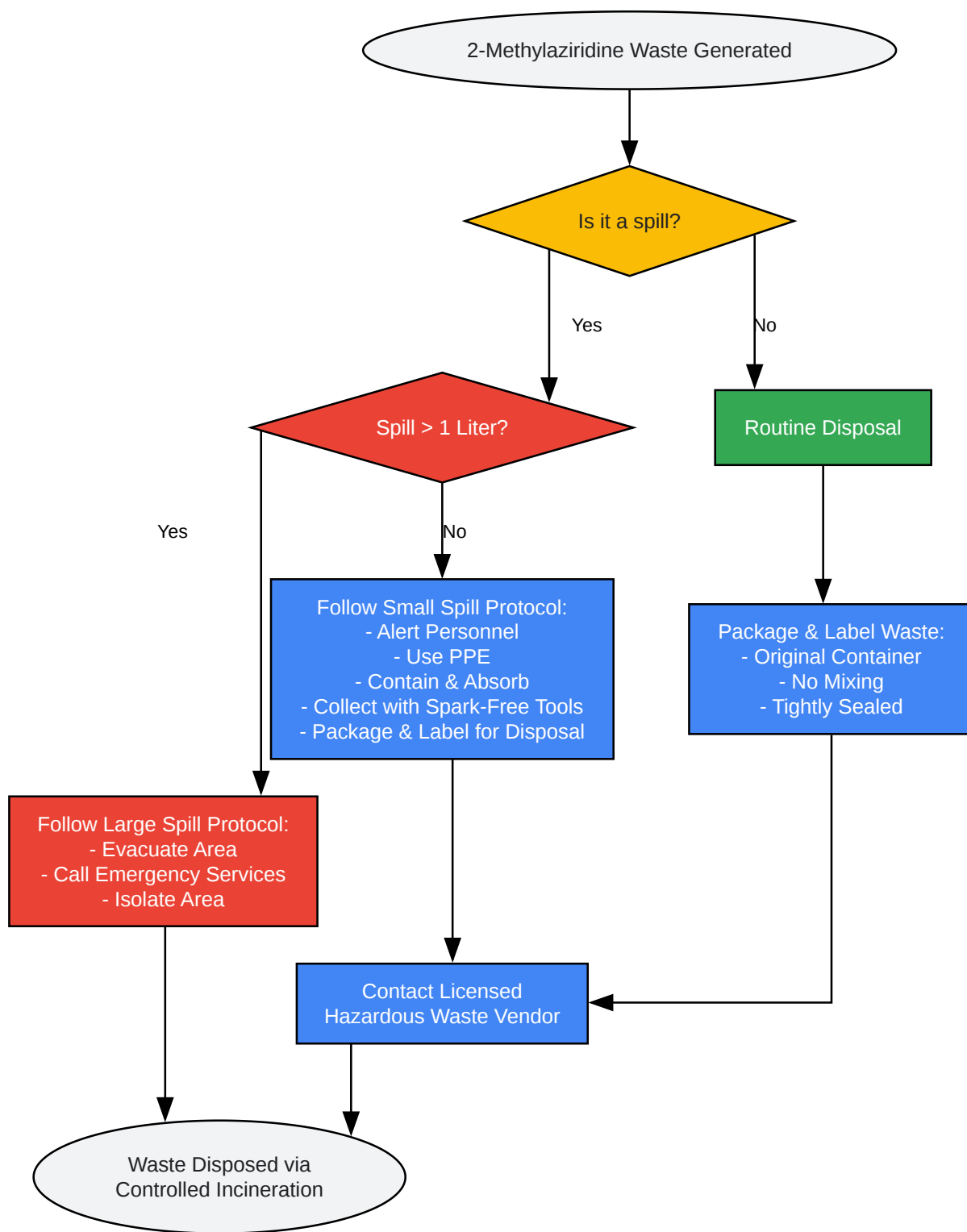
- Disposal: Dispose of the container as hazardous waste through a licensed service.

For Large Spills (> 1 Liter):

- Evacuate: Immediately evacuate the area.[\[5\]](#)
- Emergency Services: Contact your institution's emergency response team or local emergency services (e.g., dial 911).[\[5\]](#)
- Isolate the Area: Prevent entry to the contaminated area.[\[5\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Methylaziridine**.



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2-Methylaziridine Disposal Workflow

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Email: info@benchchem.com